

# Propyl myristate CAS number and safety data sheet

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Compound Name: *Propyl myristate*

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## An In-depth Technical Guide to Propyl Myristate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical and physical properties, safety data, and handling procedures for **propyl myristate**. The information is intended for use by professionals in research, development, and manufacturing involving this compound.

## Chemical Identification

- Chemical Name: **Propyl Myristate**
- CAS Number: 110-27-0[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Synonyms: **Isopropyl myristate** (IPM), Tetradecanoic acid, 1-methylethyl ester[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Molecular Formula: C<sub>17</sub>H<sub>34</sub>O<sub>2</sub>[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Molecular Weight: 270.45 g/mol [\[2\]](#)[\[6\]](#)

## Physicochemical Properties

**Propyl myristate** is a colorless, odorless liquid.[\[2\]](#)[\[4\]](#)[\[8\]](#) It is an ester of isopropyl alcohol and myristic acid.[\[1\]](#)

Table 1: Quantitative Physicochemical Data for **Propyl Myristate**

Property	Value	Reference
Melting Point	3 °C (37.4°F)	[2][4][7][8]
Boiling Point	193 °C @ 20 mmHg	[2]
167 °C @ 9 mmHg	[1]	
Decomposes at 208°C	[7]	
Density	0.85 g/cm <sup>3</sup>	[1]
Specific Gravity	0.8532 (Water = 1)	[7]
Flash Point	>230 °F (>110 °C)	[2][4]
Water Solubility	Insoluble	[7]
Solubility	Soluble in acetone, partially soluble in methanol.[7] Miscible with alcohol. Immiscible with water and glycerol.[2]	[2][7]

## Safety and Handling

According to multiple safety data sheets, **propyl myristate** is not classified as a hazardous substance.[6][8][9] However, it may cause skin and eye irritation upon contact.[7]

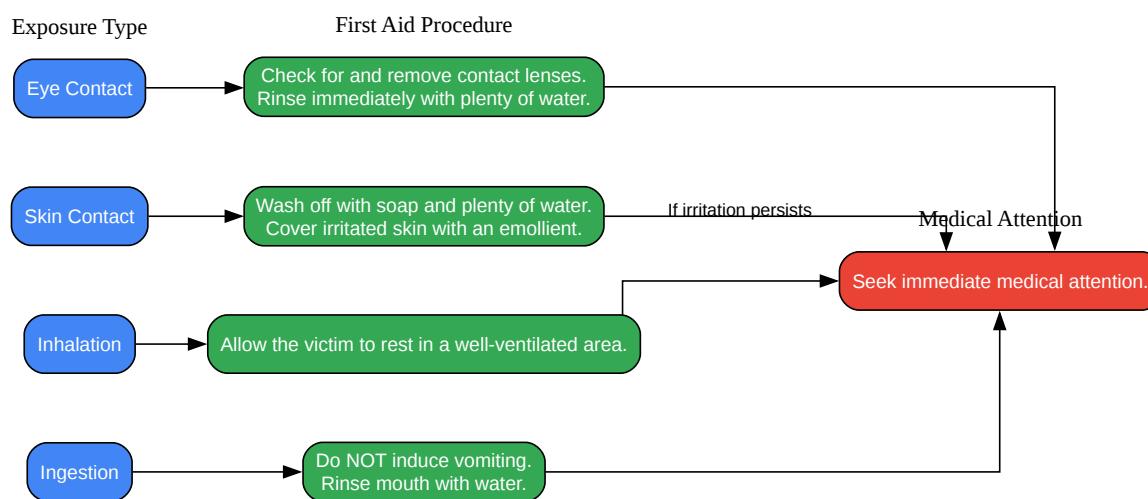
### 3.1. Personal Protective Equipment (PPE)

When handling **propyl myristate**, the following personal protective equipment is recommended:

- Eye Protection: Splash goggles or safety glasses with side-shields.[7][10]
- Hand Protection: Chemically resistant gloves.[10]
- Skin and Body Protection: Laboratory coat and long-sleeved clothing.[7][10]

### 3.2. First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure to **propyl myristate**.



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Caption: First aid procedures for **propyl myristate** exposure.

## Experimental Protocols

Detailed experimental protocols for specific applications of **propyl myristate** are highly dependent on the nature of the research. For instance, its use as a penetration enhancer in topical drug delivery would involve in vitro skin permeation studies using Franz diffusion cells. A typical protocol would involve:

- Preparation of the Formulation: Dissolving the active pharmaceutical ingredient (API) and **propyl myristate** in a suitable vehicle.

- Skin Preparation: Excising rat or porcine skin, removing subcutaneous fat, and mounting it on the Franz diffusion cell.
- Application of the Formulation: Applying a known quantity of the formulation to the epidermal side of the skin.
- Sampling: Periodically withdrawing samples from the receptor medium (typically a buffered solution) for analysis.
- Quantification: Analyzing the concentration of the API in the samples using a validated analytical method, such as high-performance liquid chromatography (HPLC).

## Storage and Stability

**Propyl myristate** should be stored in a tightly closed container in a cool, dry, and well-ventilated place.<sup>[7][10]</sup> It is a stable compound but is incompatible with strong oxidizing agents.  
<sup>[2]</sup>

This guide provides a summary of the key technical data for **propyl myristate**. For more detailed information, please refer to the specific Safety Data Sheet (SDS) provided by your supplier.

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